

Benzyltriphenylphosphonium bromide safety and handling precautions

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Compound of Interest

Compound Name: *Benzyltriphenylphosphonium
bromide*

Cat. No.: *B074118*

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An In-depth Technical Guide to the Safe Handling of **Benzyltriphenylphosphonium Bromide**

Introduction

Benzyltriphenylphosphonium bromide (CAS No: 1449-46-3) is a quaternary phosphonium salt widely utilized as a Wittig reagent in organic synthesis for the conversion of aldehydes and ketones into alkenes.[1][2] It is also a reactant in various other chemical processes, including stereoselective azidolysis and the preparation of β -amyloid plaque ligands.[2] Given its application in research and development, a thorough understanding of its safety and handling precautions is paramount for professionals in laboratory and drug development settings. This guide provides a comprehensive overview of the hazards, safe handling protocols, and emergency procedures associated with this compound, based on available safety data.

Hazard Identification and Classification

Benzyltriphenylphosphonium bromide is classified as a hazardous substance.[3] Users must be fully aware of its potential health effects and take appropriate precautions.

GHS Classification:

- Skin Irritation: Category 2[4]
- Serious Eye Irritation: Category 2A[4]

- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system irritation) [4]
- Acute Toxicity (Oral, Dermal, Inhalation): Some classifications also include Category 4 for these routes.[5]

Signal Word: Warning[4][5][6]

Hazard Statements:

- H315: Causes skin irritation.[4][6]
- H319: Causes serious eye irritation.[4][6]
- H335: May cause respiratory irritation.
- H302 + H312 + H332: Harmful if swallowed, in contact with skin, or if inhaled.[5]

Precautionary Statements (selected):

- P261: Avoid breathing dust.[7]
- P264: Wash skin thoroughly after handling.[6]
- P271: Use only outdoors or in a well-ventilated area.[7]
- P280: Wear protective gloves/eye protection/face protection.[3][6]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[6]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]

Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below. This data is essential for safe storage and handling.

Property	Value	Source(s)
Molecular Formula	C ₂₅ H ₂₂ BrP	[1] [4] [7]
Molecular Weight	433.32 g/mol	[1] [4] [7]
Appearance	White crystalline powder	[2] [4]
Melting Point	295-298 °C (lit.)	[1] [2] [8]
Solubility	Soluble in water	[1] [2]
Sensitivity	Hygroscopic / Moisture sensitive	[1] [3] [9]
Flash Point	Not available / Not applicable	[1] [3]

Exposure Controls and Personal Protection

No official occupational exposure limit values have been established for

Benzyltriphenylphosphonium bromide.[\[3\]](#)[\[6\]](#) Therefore, stringent engineering controls and personal protective equipment (PPE) are mandatory to minimize exposure.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[\[3\]](#)[\[6\]](#)
- Local exhaust ventilation should be used to control the dispersion of dust.[\[6\]](#)
- Facilities must be equipped with an eyewash station and a safety shower.[\[6\]](#)[\[10\]](#)

Personal Protective Equipment (PPE):

Protection Type	Specification	Source(s)
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles conforming to NIOSH (US) or EN 166 (EU) standards.	[3] [7]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. Gloves must be inspected prior to use. Wash and dry hands after handling.	[3] [7]
Respiratory Protection	If ventilation is inadequate or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.	[3] [7] [11]

Experimental Protocol for Safe Handling and Storage

The following protocol outlines the necessary steps for the safe handling and storage of **Benzyltriphenylphosphonium bromide** in a laboratory setting.

Handling Protocol:

- Preparation: Before handling, ensure all necessary PPE is available and in good condition. Confirm that the fume hood and other engineering controls are functioning correctly.
- Personal Protection: Don all required PPE, including safety goggles, lab coat, and appropriate gloves.
- Dispensing: Conduct all weighing and transferring of the solid compound inside a chemical fume hood to prevent inhalation of dust.[\[6\]](#) Minimize the creation of dust during handling.[\[10\]](#)
[\[11\]](#)

- Procedure: Avoid all personal contact, including inhalation and contact with skin and eyes. [\[12\]](#)
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[\[6\]](#) Clean all equipment and the work area to remove any residual chemical.
- Decontamination: Remove and properly dispose of contaminated gloves and other disposable materials. Contaminated clothing should be removed and washed before reuse. [\[3\]](#)

Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- The compound is hygroscopic; protect from moisture.[\[1\]](#)[\[3\]](#)[\[9\]](#) Storage under an inert atmosphere is recommended.[\[6\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[3\]](#)

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

First-Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention.[\[3\]](#)[\[6\]](#)
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, making sure to flush under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention, preferably from an ophthalmologist.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and have the victim drink one or two glasses of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[3\]](#)[\[7\]](#)

Firefighting Measures:

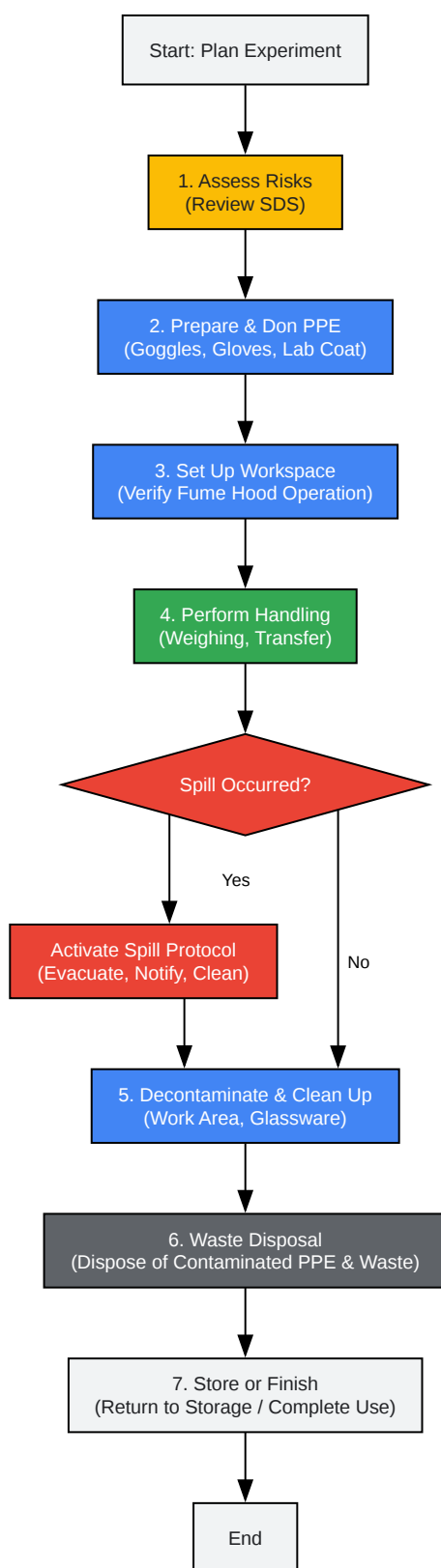
- Suitable Extinguishing Media: Use water spray, dry powder, foam, or carbon dioxide (CO₂).
[3][6][7]
- Hazardous Combustion Products: Thermal decomposition can produce irritating and toxic gases and vapors, including carbon oxides (CO, CO₂), oxides of phosphorus, and hydrogen bromide gas.[3]
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[3][7]

Accidental Release Measures:

- Personal Precautions: Evacuate the area. Ensure adequate ventilation. Avoid breathing dust and prevent contact with the substance. Wear the appropriate personal protective equipment as detailed in Section 3.[3][7]
- Environmental Precautions: Prevent the spilled material from entering drains or waterways.
[7]
- Containment and Cleanup: Carefully sweep or vacuum up the spilled solid material, avoiding dust generation.[3][6] Place the material into a suitable, labeled container for disposal according to local regulations.[3][7]

Visualization of Safe Handling Workflow

The following diagram illustrates the logical workflow for handling **Benzyltriphenylphosphonium bromide** safely.



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Caption: A logical workflow for the safe handling of chemical solids.

Stability and Reactivity

- Chemical Stability: The product is chemically stable under standard ambient conditions and recommended storage.[3]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[3]
- Hazardous Decomposition Products: Upon combustion, it may decompose to form carbon oxides, oxides of phosphorus, and hydrogen bromide gas.[3]

Toxicological Information

The toxicological properties of **Benzyltriphenylphosphonium bromide** have not been fully investigated.[3] However, available data indicates it is a skin and eye irritant and may cause respiratory irritation.[4] Some data sheets classify it as harmful if swallowed, inhaled, or in contact with the skin.[5] It has not been identified as a probable, possible, or confirmed human carcinogen by IARC, NTP, or OSHA. Due to the limited data, the compound should be handled with care, assuming it has the potential for significant toxicity.

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